An In-depth Technical Guide to the Synthesis of Allyl Chlorodifluoroacetate

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Compound of Interest

Compound Name:	*Allyl chlorodifluoroacetate*
CAS No.:	*118337-48-7*
Cat. No.:	*B043969*

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Abstract

This technical guide details the synthesis of **allyl chlorodifluoroacetate**, a valuable reagent and building block in organic synthesis. Two primary synthetic pathways are presented: the direct esterification of allyl alcohol with chlorodifluoroacetic acid (Fischer Esterification) and the reaction of allyl alcohol with the more reactive chlorodifluoroacetyl chloride. This document provides comprehensive experimental protocols for each method, a summary of the quantitative data, and visual representations of the synthetic workflows.

Introduction

Allyl chlorodifluoroacetate (CAS No. 118337-48-7) is a fluorinated ester that holds significant potential in the development of novel pharmaceuticals and agrochemicals. The presence of the chlorodifluoroacetyl moiety introduces unique electronic properties and can serve as a precursor to other difluoromethylated groups, which are of increasing interest in medicinal chemistry due to their ability to modulate the biological activity and pharmacokinetic properties

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of molecules. This guide provides a detailed overview of the most practical and efficient methods for its laboratory-scale synthesis.

Synthesis Pathways

Two principal routes for the synthesis of **allyl chlorodifluoroacetate** are outlined below. The choice of pathway may depend on the availability of starting materials, desired reaction conditions, and scale of the synthesis.

Pathway 1: Esterification of Allyl Alcohol with Chlorodifluoroacetyl Chloride

This is the preferred and more efficient method for the synthesis of **allyl chlorodifluoroacetate**. The reaction of an alcohol with an acyl chloride is generally rapid and proceeds to completion, providing high yields of the corresponding ester. The reaction is typically carried out in the presence of a non-nucleophilic base, such as triethylamine, to neutralize the hydrogen chloride byproduct.

Reaction Scheme:

Pathway 2: Fischer Esterification of Allyl Alcohol with Chlorodifluoroacetic Acid

The Fischer esterification is a classic method for the formation of esters from a carboxylic acid and an alcohol, using a strong acid catalyst. This reaction is an equilibrium process, and to achieve high yields, the equilibrium must be shifted towards the product side. This is typically accomplished by using an excess of one of the reactants (usually the alcohol) or by removing water as it is formed.

Reaction Scheme:

Experimental Protocols

Synthesis of Chlorodifluoroacetyl Chloride

Chlorodifluoroacetyl chloride is a key intermediate for Pathway 1 and can be prepared from chlorodifluoroacetic acid.

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Experimental Protocol:

A mixture of chlorodifluoroacetic acid and a chlorinating agent such as thionyl chloride ($SOCl_2$), oxalyl chloride ($(COCl)_2$), or phosphorus pentachloride (PCl_5) is heated, typically under reflux, to produce chlorodifluoroacetyl chloride. The product can then be isolated by distillation. For example, reacting chlorodifluoroacetic acid with thionyl chloride in the presence of a catalytic amount of N,N-dimethylformamide (DMF) followed by distillation is a common procedure.

Synthesis of **Allyl Chlorodifluoroacetate** via Pathway 1

Experimental Protocol:

To a solution of allyl alcohol (1 equivalent) and triethylamine (1.1 equivalents) in a dry aprotic solvent such as diethyl ether or dichloromethane at 0 °C is added a solution of chlorodifluoroacetyl chloride (1 equivalent) in the same solvent dropwise. The reaction mixture is then allowed to warm to room temperature (approximately 25°C) and stirred for a specified time (e.g., 2 hours). The reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC). Upon completion, the reaction mixture is filtered to remove the triethylamine hydrochloride salt. The filtrate is then washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine. The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to afford **allyl chlorodifluoroacetate**. A reported yield for this reaction is 90%[1].

Synthesis of **Allyl Chlorodifluoroacetate** via Pathway 2

Experimental Protocol:

A mixture of chlorodifluoroacetic acid (1 equivalent), allyl alcohol (used in excess, e.g., 3-5 equivalents, can also serve as the solvent), and a catalytic amount of a strong acid such as concentrated sulfuric acid or p-toluenesulfonic acid is heated to reflux. The water formed during the reaction can be removed using a Dean-Stark apparatus to drive the equilibrium towards the product. The reaction progress is monitored by TLC or GC. After completion, the excess allyl alcohol is removed by distillation. The residue is then dissolved in an organic solvent like diethyl ether and washed with water, saturated sodium bicarbonate solution, and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude ester is then purified by vacuum distillation.

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Quantitative Data

The following table summarizes the key quantitative data for **allyl chlorodifluoroacetate**.

Property	Value	Reference
CAS Number	118337-48-7	[2][3]
Molecular Formula	$C_5H_5ClF_2O_2$	[2][3][4]
Molecular Weight	170.54 g/mol	[2][3][4][5]
Boiling Point	98 °C	[3]
Predicted ^{1}H NMR	See Section 5.1 for details	[6]
Predicted ^{13}C NMR	See Section 5.2 for details	[6]
Yield (Pathway 1)	90%	[1]

Spectroscopic Data (Predicted)

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **allyl chlorodifluoroacetate** is expected to show signals corresponding to the allyl group protons. The chemical shifts are influenced by the electron-withdrawing nature of the chlorodifluoroacetate group.

- CH_2 (allyl, adjacent to oxygen): ~4.7 ppm (doublet)
- CH (allyl, vinyl): ~5.9 ppm (multiplet)
- CH_2 (allyl, terminal vinyl): ~5.3-5.4 ppm (multiplet)

Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will show distinct signals for the carbons of the allyl group and the chlorodifluoroacetate moiety.

- C=O (ester): ~160 ppm

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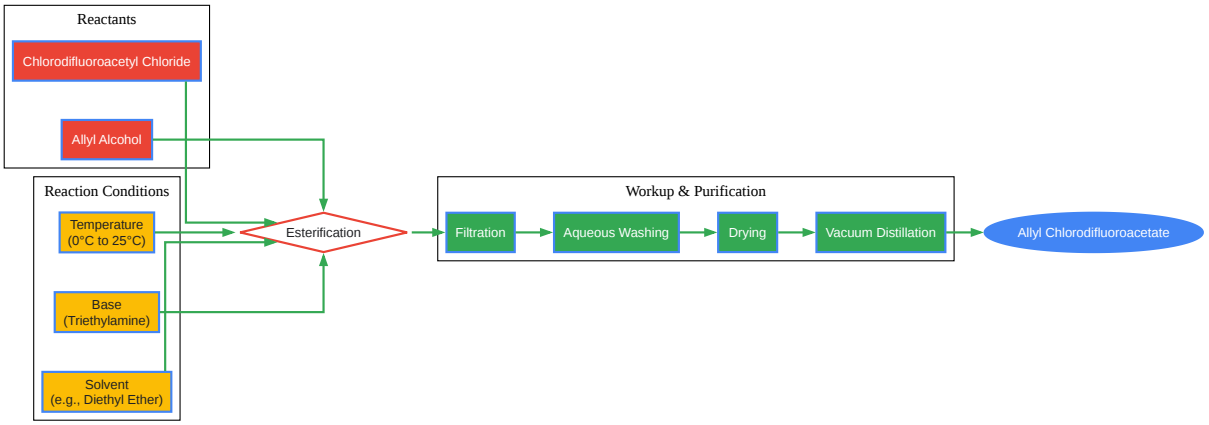
- CF_2Cl: ~120 ppm (triplet due to C-F coupling)
- OCH_2 (allyl): ~68 ppm
- CH= (allyl): ~130 ppm
- $=CH_2$ (allyl): ~120 ppm

Mandatory Visualizations

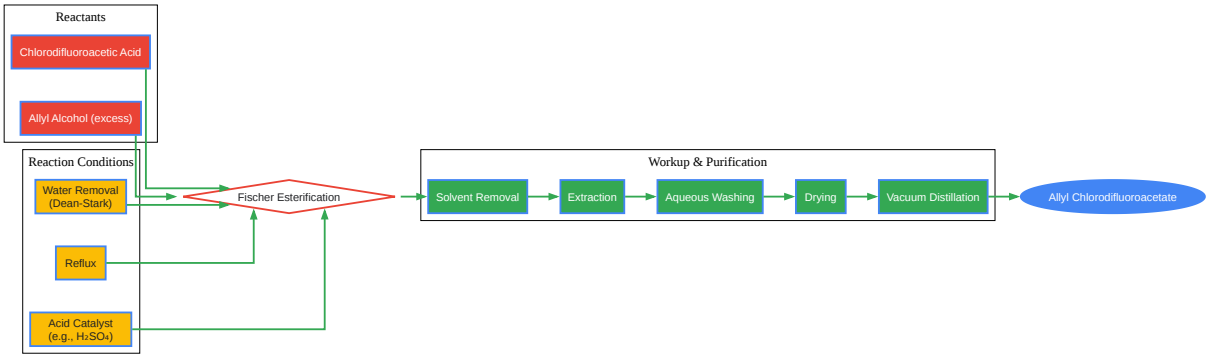
Synthesis Workflow Diagrams

The following diagrams illustrate the logical flow of the two primary synthesis pathways for **allyl chlorodifluoroacetate**.

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